

Handling and storage recommendations for 3-Isopropoxycyclohex-2-en-1-one

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Compound of Interest

Compound Name: 3-Isopropoxycyclohex-2-en-1-one

Cat. No.: B1616112

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Technical Support Center: 3-Isopropoxycyclohex-2-en-1-one

This technical support guide provides essential information for the safe handling and storage of **3-Isopropoxycyclohex-2-en-1-one**, targeting researchers, scientists, and professionals in drug development. The following recommendations are based on best practices for similar chemical compounds due to the absence of a specific Safety Data Sheet (SDS) for this molecule. Users should always perform a risk assessment and consult with their institution's safety officer before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Isopropoxycyclohex-2-en-1-one**?

A1: While a specific hazard profile is unavailable, based on structurally similar compounds like 2-Cyclohexen-1-one, it should be handled as a potentially flammable liquid.^[1] It may also cause skin and eye irritation. Users should avoid inhalation, ingestion, and contact with skin and eyes.^{[1][2]}

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: Always wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. Work in a well-ventilated

area, preferably within a chemical fume hood.^{[1][2]}

Q3: How should I properly store **3-Isopropoxycyclohex-2-en-1-one**?

A3: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated place.^{[1][2]} Refrigeration is recommended for maintaining stability.^[2] It should be kept away from heat, sparks, and open flames.^[1]

Q4: What materials are incompatible with **3-Isopropoxycyclohex-2-en-1-one**?

A4: Based on data for analogous compounds, it is prudent to avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.^{[1][2]}

Troubleshooting Guide

Problem: The compound has changed color or shows signs of degradation.

- Possible Cause: Improper storage conditions, such as exposure to light, air, or elevated temperatures, may lead to degradation. Contamination from incompatible materials could also be a factor.
- Solution: Discontinue use of the discolored compound. Review storage procedures to ensure the container is tightly sealed, protected from light, and stored at the recommended refrigerated temperature.^[2] Verify that no incompatible materials have come into contact with the substance.

Problem: Inconsistent experimental results are being observed.

- Possible Cause: If the compound has started to degrade, its purity will be affected, leading to unreliable experimental outcomes.
- Solution: It is recommended to use a fresh, properly stored batch of **3-Isopropoxycyclohex-2-en-1-one**. If possible, verify the purity of the compound using appropriate analytical techniques (e.g., NMR, GC-MS) before use.

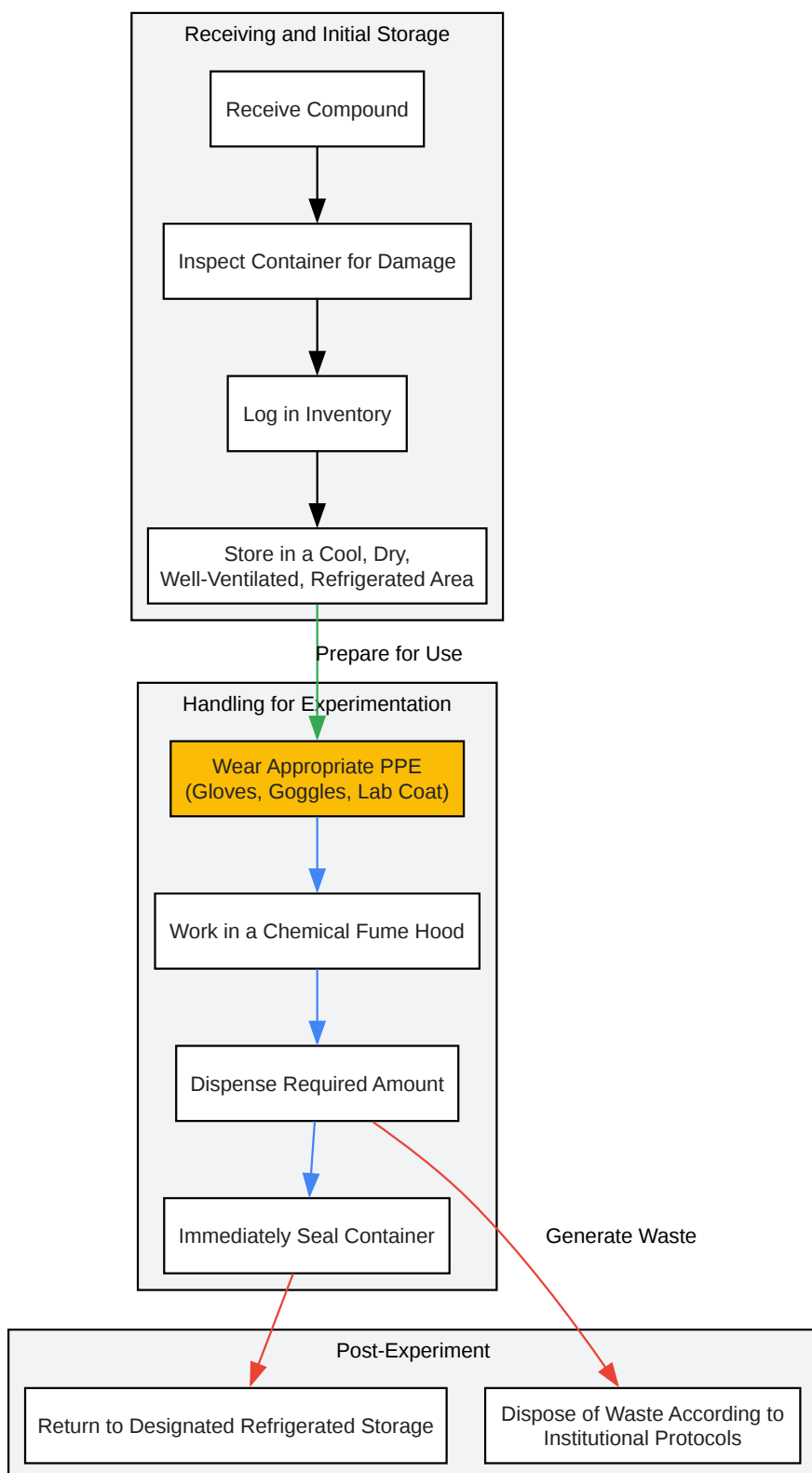
Quantitative Data Summary

The following table summarizes the extrapolated storage and handling recommendations for **3-Isopropoxycyclohex-2-en-1-one** based on data from structurally related compounds.

Parameter	Recommendation	Source
Storage Temperature	Refrigerated	[2]
Storage Conditions	Cool, dry, well-ventilated area, tightly closed container	[1][2]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents	[1][2]

Experimental Workflow

Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **3-Isopropoxycyclohex-2-en-1-one**.

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